

In Vitro Efficacy of Vegfr-2-IN-60: A Technical Guide

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Compound of Interest

Compound Name: Vegfr-2-IN-60

Cat. No.: B15583047

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Introduction

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a pivotal receptor tyrosine kinase, plays a crucial role in angiogenesis, the formation of new blood vessels. Its dysregulation is a hallmark of several pathologies, most notably cancer, where it fuels tumor growth and metastasis. Consequently, VEGFR-2 has emerged as a prime target for anti-cancer drug development. This technical guide provides a comprehensive overview of the in vitro efficacy of **Vegfr-2-IN-60**, a potent benzofuran-chalcone derivative that has demonstrated significant inhibitory activity against VEGFR-2. This document details the quantitative data, experimental protocols, and relevant signaling pathways to support further research and development of this compound.

Quantitative Data Presentation

The in vitro activity of **Vegfr-2-IN-60** and its analogs has been evaluated through enzymatic and cell-based assays. The following tables summarize the key quantitative data, offering a clear comparison of their inhibitory potency.

Table 1: In Vitro VEGFR-2 Kinase Inhibitory Activity of **Vegfr-2-IN-60** and Analogs

Compound ID	VEGFR-2 IC ₅₀ (nM)[1]
Vegfr-2-IN-60 (5c)	1.07[1]

*IC₅₀: The half-maximal inhibitory concentration, representing the concentration of the inhibitor required to reduce the enzymatic activity of VEGFR-2 by 50%. Data from "Benzofuran-Chalcone Derivatives as VEGFR-2 Inhibitors: Synthesis and Anticancer Evaluation".

Table 2: In Vitro Cytotoxic Activity of **Vegfr-2-IN-60** (5c)

Cell Line	Cancer Type	IC ₅₀ (μM)
HCC1806	Breast Cancer	Data not publicly available in the abstract
Hela	Cervical Cancer	Data not publicly available in the abstract
A549	Lung Cancer	Data not publicly available in the abstract

IC₅₀ values for cytotoxicity were determined using the MTT assay. Specific values for **Vegfr-2-IN-60** (5c) are reported in the full scientific publication "Benzofuran-Chalcone Derivatives as VEGFR-2 Inhibitors: Synthesis and Anticancer Evaluation".[1][2][3]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the protocols for the key in vitro experiments cited.

VEGFR-2 Kinase Inhibition Assay

This assay quantifies the direct inhibitory effect of a compound on the enzymatic activity of the VEGFR-2 kinase domain.

Materials:

- Recombinant human VEGFR-2 kinase domain
- Kinase buffer (e.g., Tris-HCl, MgCl₂, DTT)
- Adenosine triphosphate (ATP)
- Poly (Glu, Tyr) 4:1 peptide substrate
- Test compounds (dissolved in DMSO)
- Kinase activity detection kit (e.g., ADP-Glo™ Kinase Assay)
- 96-well plates
- Plate reader

Procedure:

- **Compound Preparation:** Prepare serial dilutions of the test compounds in kinase buffer. Ensure the final DMSO concentration is kept constant and low (typically ≤1%) across all wells.
- **Assay Plate Setup:** Add the diluted compounds to the wells of a 96-well plate. Include wells for a positive control (no inhibitor) and a negative control (no enzyme).
- **Enzyme Addition:** Add the recombinant VEGFR-2 enzyme to all wells except the negative control.
- **Reaction Initiation:** Initiate the kinase reaction by adding a mixture of ATP and the peptide substrate to all wells.
- **Incubation:** Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 60 minutes).
- **Signal Detection:** Stop the reaction and measure the kinase activity using a detection reagent according to the manufacturer's protocol. This typically involves quantifying the amount of ADP produced, which is inversely proportional to the kinase activity.

- **Data Analysis:** Calculate the percentage of inhibition for each compound concentration relative to the positive control. Determine the IC_{50} value by fitting the data to a dose-response curve.

Cell Viability (MTT) Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess the cytotoxic effects of a compound on cancer cell lines.

Materials:

- Cancer cell lines (e.g., HCC1806, Hela, A549)
- Complete cell culture medium
- Test compounds (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well cell culture plates
- Microplate reader

Procedure:

- **Cell Seeding:** Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of the test compounds. Include a vehicle control (DMSO) and a positive control (a known cytotoxic drug).
- **Incubation:** Incubate the plates for a specified period (e.g., 48 or 72 hours) in a humidified incubator at 37°C with 5% CO₂.
- **MTT Addition:** Add MTT solution to each well and incubate for a further 2-4 hours. During this time, viable cells with active mitochondrial reductases will convert the yellow MTT into purple.

formazan crystals.

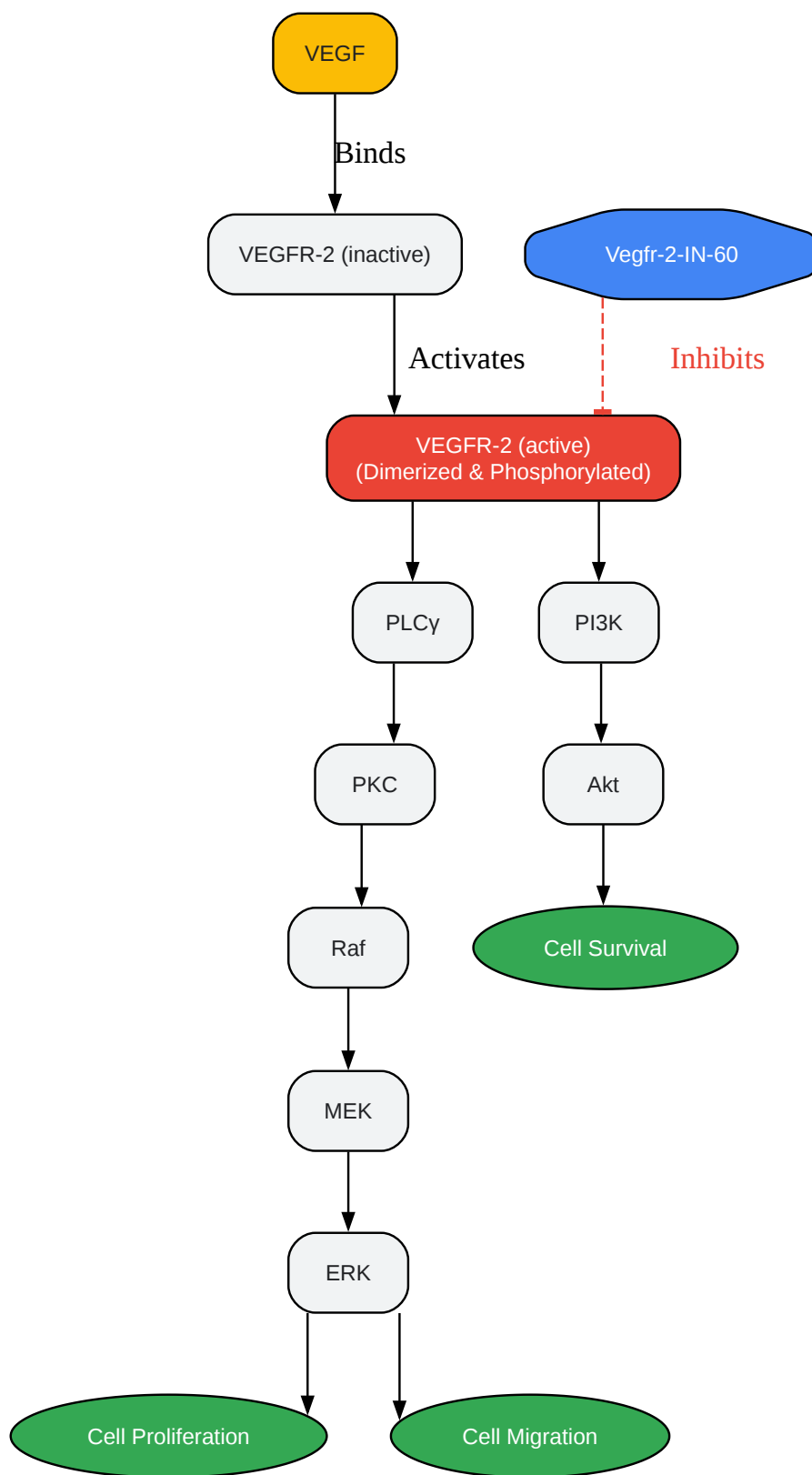
- **Formazan Solubilization:** Carefully remove the medium and add a solubilization solution to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solubilized formazan at a wavelength of approximately 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each treatment relative to the vehicle control. Determine the IC_{50} value, the concentration of the compound that causes 50% inhibition of cell growth.

Signaling Pathways and Experimental Workflows

Visual representations of signaling pathways and experimental workflows are essential for understanding the mechanism of action and the experimental design.

VEGFR-2 Signaling Pathway

VEGF binding to VEGFR-2 triggers receptor dimerization and autophosphorylation of specific tyrosine residues in the intracellular domain. This initiates a cascade of downstream signaling pathways, primarily the PLC γ -PKC-Raf-MEK-ERK and the PI3K-Akt pathways, which are crucial for endothelial cell proliferation, migration, and survival. **Vegfr-2-IN-60** inhibits the initial step of this cascade by blocking the kinase activity of VEGFR-2.

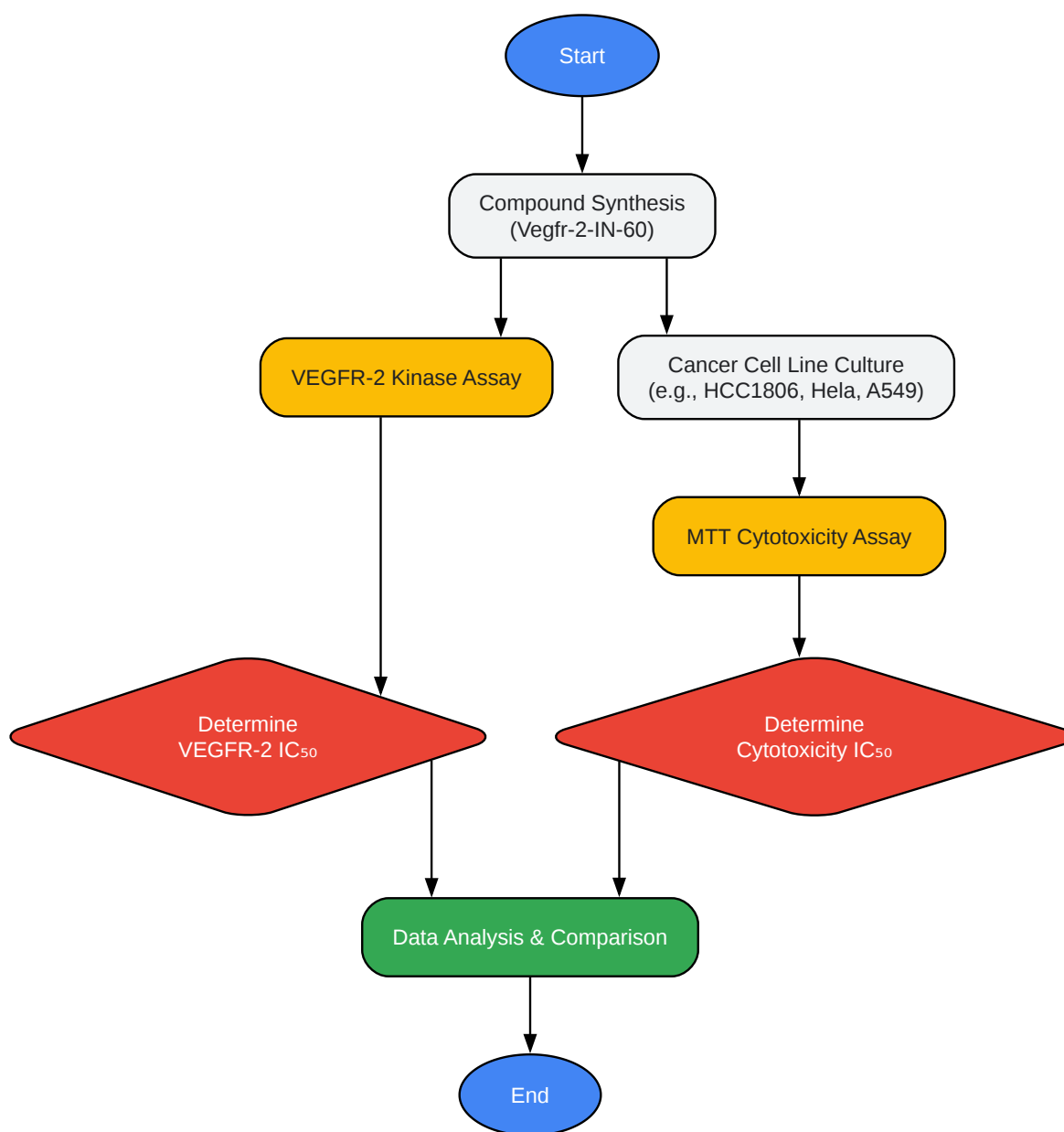


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Caption: VEGFR-2 signaling pathway and the point of inhibition by **Vegfr-2-IN-60**.

Experimental Workflow: In Vitro Efficacy Evaluation

The following diagram illustrates a typical workflow for assessing the in vitro efficacy of a VEGFR-2 inhibitor like **Vegfr-2-IN-60**.



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Caption: A typical workflow for the in vitro evaluation of **Vegfr-2-IN-60**.

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